

Emetine dihydrochloride hydrate solubility in water versus DMSO

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Compound of Interest

Compound Name: Emetine dihydrochloride hydrate

Cat. No.: B1671216

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Emetine Dihydrochloride Hydrate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and mechanisms of action of **Emetine Dihydrochloride Hydrate**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **emetine dihydrochloride hydrate** in water and DMSO?

A1: **Emetine dihydrochloride hydrate** exhibits good solubility in water and moderate solubility in DMSO. Quantitative data is summarized in the table below.

Q2: I am having trouble dissolving **emetine dihydrochloride hydrate**. What can I do?

A2: If you encounter difficulties, particularly with higher concentrations in DMSO, gentle warming of the solution to 37°C or using an ultrasonic bath can aid in dissolution.^[1] For aqueous solutions, the compound is generally freely soluble.

Q3: What is the recommended storage condition for **emetine dihydrochloride hydrate** solutions?

A3: Stock solutions should be aliquoted and stored at -20°C for up to three months. It is advisable to prepare and use solutions on the same day. If advance preparation is necessary, ensure vials are tightly sealed and stored at -20°C for no more than a few months.[1]

Q4: What is the primary mechanism of action of emetine?

A4: Emetine is a well-established inhibitor of protein synthesis in eukaryotic cells. It acts by binding to the 40S ribosomal subunit, which irreversibly blocks the translocation of ribosomes along mRNA.[2]

Q5: Besides protein synthesis inhibition, what other cellular pathways are affected by emetine?

A5: Emetine has been shown to modulate several key signaling pathways, including the MAPKs, Wnt/ β -catenin, PI3K/AKT, and Hippo/YAP signaling cascades.

Data Presentation

Table 1: Solubility of **Emetine Dihydrochloride Hydrate**

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Source(s) |
|---------|-----------------------|--------------------------|-----------|
| Water | ~100 | ~175 | [3][4] |
| Water | 55.36 | 100 | |
| Water | Soluble to 100 mM | 100 | [5] |
| DMSO | 50 | 90.32 | [1] |

Note: The molecular weight of **emetine dihydrochloride hydrate** can vary slightly depending on the degree of hydration, which may affect molar concentration calculations.

Experimental Protocols

Protocol for Preparing a 100 mM Stock Solution in Water

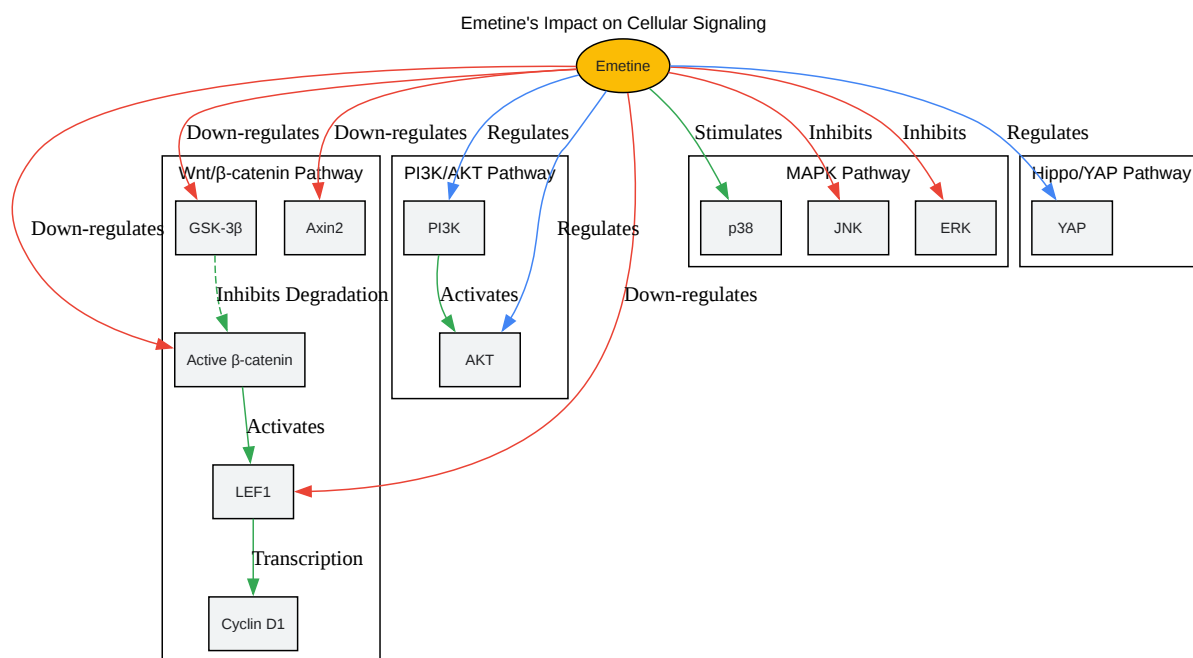
- Weighing: Accurately weigh the desired amount of **emetine dihydrochloride hydrate** powder in a sterile conical tube.
- Dissolution: Add the appropriate volume of sterile, deionized water to achieve a final concentration of 100 mM.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. The compound is freely soluble in water, so this should occur readily.[\[6\]](#)
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C.

Protocol for Preparing a 50 mg/mL Stock Solution in DMSO

- Weighing: In a sterile vial, accurately weigh the required mass of **emetine dihydrochloride hydrate**.
- Dissolution: Add the calculated volume of sterile DMSO to the vial.
- Mixing and Aiding Solubilization: Securely cap the vial and vortex for 1-2 minutes. If complete dissolution is not achieved, warm the vial in a 37°C water bath or place it in an ultrasonic bath for a short period.[\[1\]](#)
- Final Dilution for Cell Culture: When preparing working solutions for cell-based assays, it is crucial to maintain a low final concentration of DMSO (typically <0.5%) to avoid cellular toxicity.[\[7\]](#)[\[8\]](#) Perform serial dilutions of the stock solution in your cell culture medium.
- Storage: Aliquot the DMSO stock solution and store at -20°C for short-term use.

Visualizations

Signaling Pathways Modulated by Emetine

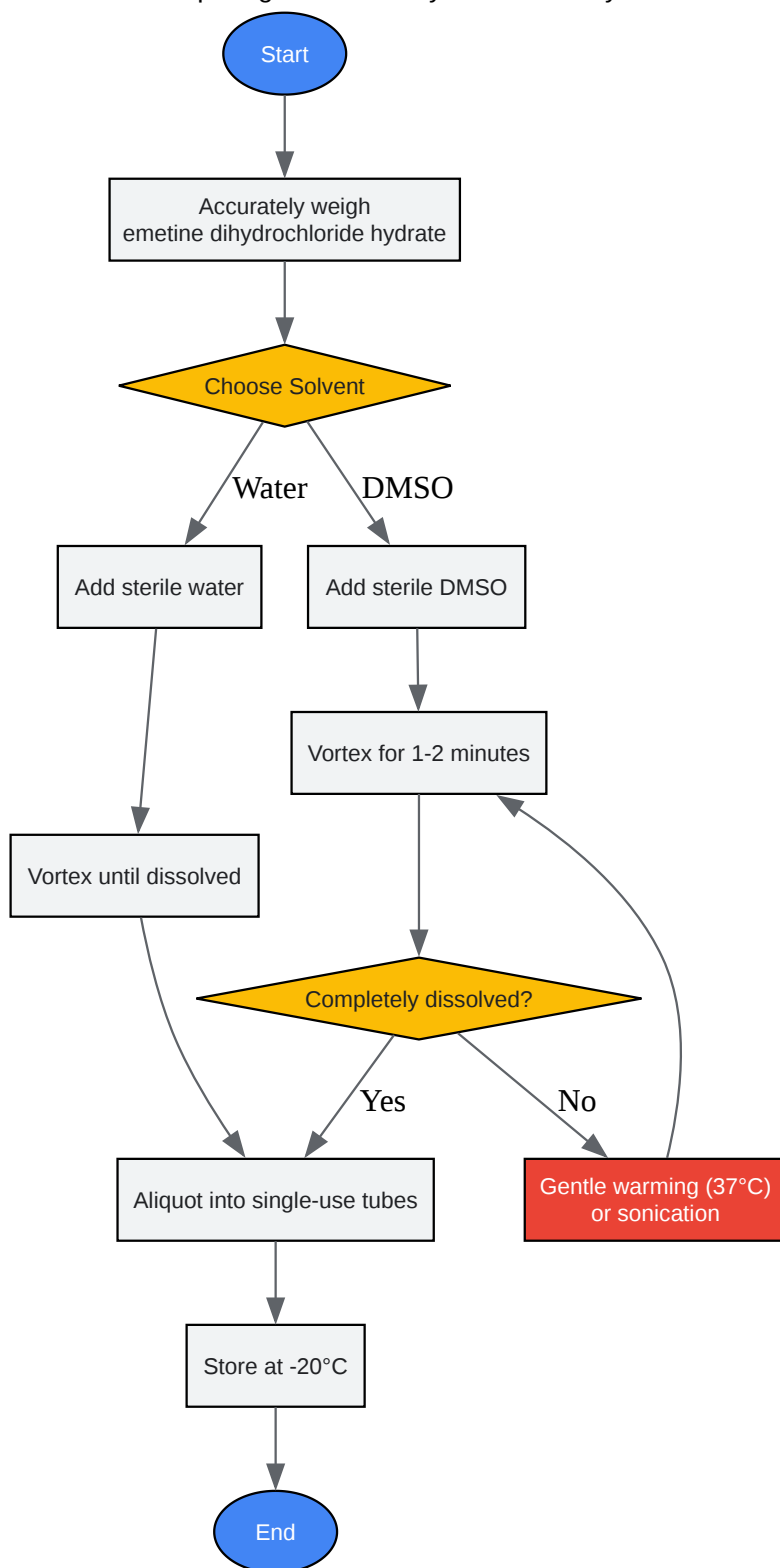


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Caption: Emetine's influence on various signaling pathways.

Experimental Workflow for Solution Preparation

Workflow for Preparing Emetine Dihydrochloride Hydrate Solutions

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Caption: General experimental workflow for solution preparation.

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